

Physical and chemical properties of Ezetimibe phenoxy glucuronide-D4

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Compound of Interest

Compound Name: *Ezetimibe phenoxy glucuronide-D4*

Cat. No.: *B1453199*

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An In-depth Technical Guide to Ezetimibe Phenoxy Glucuronide-D4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ezetimibe phenoxy glucuronide-D4**, a deuterium-labeled metabolite of the cholesterol absorption inhibitor, Ezetimibe. This document is intended for use by professionals in research, scientific, and drug development fields, offering detailed data, experimental protocols, and visual representations of key processes.

Core Chemical and Physical Properties

Ezetimibe phenoxy glucuronide-D4 is the deuterium-labeled form of Ezetimibe phenoxy glucuronide, which is the primary active metabolite of Ezetimibe.[1][2] After oral administration, Ezetimibe is rapidly absorbed and extensively metabolized in the small intestine and liver to form this glucuronide conjugate.[1][3] The deuterium-labeled version serves as a crucial internal standard for analytical and pharmacokinetic studies, enabling precise quantification in biological samples through mass spectrometry and liquid chromatography.[4]

General Properties

The fundamental physical and chemical characteristics of **Ezetimibe phenoxy glucuronide-D4** are summarized in the table below.

Property	Value	Citations
Chemical Name	(2S,3S,4S,5R,6S)-6-[4- [(2S,3R)-3-[(3S)-3-(4- fluorophenyl)-3- hydroxypropyl]-4-oxo-1- (2,3,5,6-tetradeuterio-4- fluorophenyl)azetidin-2- yl]phenoxy]-3,4,5- trihydroxyoxane-2-carboxylic acid	[5][6]
Synonyms	Ezetimibe-d4 Phenoxy Glucuronide, Ezetimibe-d4 β- D-Glucuronide, Sch 58235-d4 Glucuronide, Sch 60663-d4	[5][7]
Parent Drug	Ezetimibe	[4]
Appearance	White to off-white solid	
Category	Drug Metabolite, Stable Isotope Labeled Reference Standard	
Applications	Internal standard for clinical mass spectrometry, therapeutic drug monitoring (TDM), pharmacokinetic studies, and metabolic research.	[4]
Storage Conditions	Store at 2-8°C in a refrigerator for short-term storage. For long-term storage, -20°C is recommended. In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month. The compound is stable at room temperature for	[3][7][8]

short periods, such as during shipping.

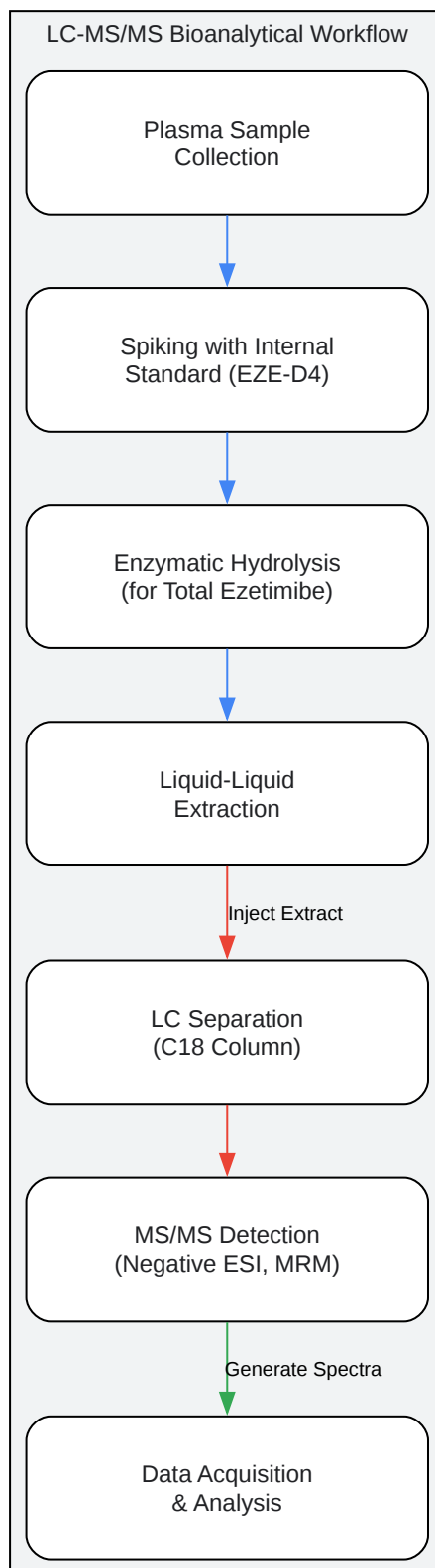
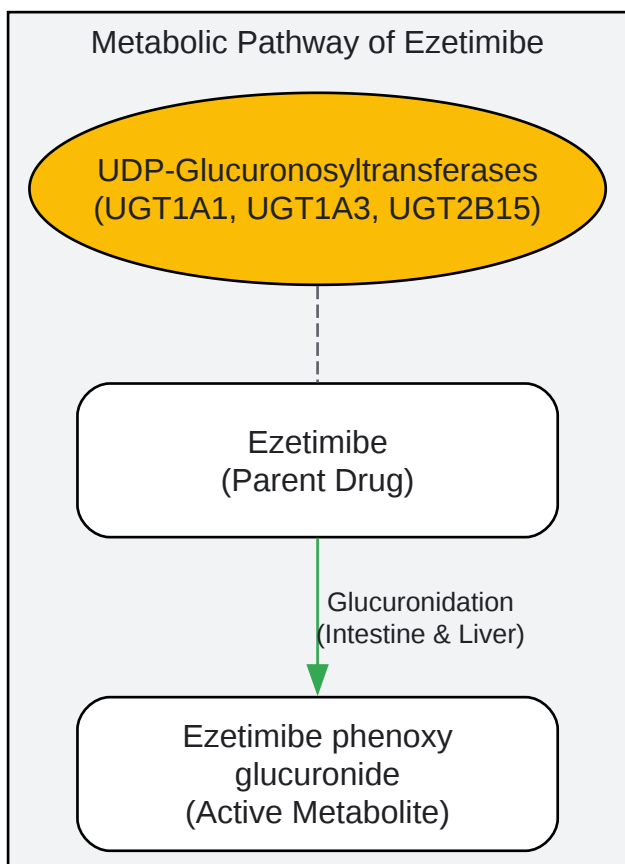
Quantitative and Structural Data

The following table details the specific quantitative and structural information for **Ezetimibe phenoxy glucuronide-D4**.

Property	Value	Citations
CAS Number	1426174-41-5	[1][5][6]
Molecular Formula	C ₃₀ H ₂₅ D ₄ F ₂ NO ₉	[7][9][10]
Molecular Weight	589.57 g/mol (also reported as 589.58 g/mol and 589.6 g/mol)	[6][7][9][10]
Monoisotopic Mass	589.20614481 Da	[5]
Purity (by HPLC)	>95%	[10][11]
Solubility	DMSO (Slightly), Methanol (Very Slightly), Water (Slightly)	[7]

Metabolic Pathway

Ezetimibe undergoes extensive first-pass metabolism, primarily in the intestine, to its active phenoxy glucuronide metabolite.[12] This biotransformation is a Phase II conjugation reaction. The parent drug, Ezetimibe, is a potent inhibitor of cholesterol absorption.[1][2]



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